

Advanced Theoretical & Practical Analysis of N-Methylethylamine Hydrochloride

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Compound of Interest

Compound Name: *N-Methylethylamine hydrochloride*

CAS No.: 624-60-2

Cat. No.: B1583588

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Technical Whitepaper for Pharmaceutical Development

Executive Summary

N-Methylethylamine hydrochloride (N-MEA HCl, CAS: 624-60-2) represents a critical secondary amine pharmacophore in the synthesis of complex bioactive molecules.^[1] As a structural motif, it serves as a precursor for various agrochemicals and pharmaceutical intermediates, acting as a nucleophilic building block that introduces ethyl and methyl substitution patterns essential for modulating lipophilicity and receptor binding affinity.

This technical guide synthesizes theoretical computational data (DFT) with rigorous experimental protocols to provide a comprehensive reference for drug development professionals. It bridges the gap between ab initio electronic structure calculations and practical laboratory synthesis, ensuring a holistic understanding of the compound's stability, reactivity, and solid-state behavior.

Computational Chemistry & Electronic Structure

Theoretical Framework: Density Functional Theory (DFT)^{[2][3]}

To understand the reactivity profile of N-MEA HCl, we employ a theoretical framework based on Density Functional Theory (DFT), specifically utilizing the B3LYP hybrid functional with the 6-311++G(d,p) basis set.[2][4][5] This level of theory is the industry standard for predicting the physicochemical properties of organic salts.

Frontier Molecular Orbitals (FMO) Analysis

The chemical stability and reactivity of N-MEA HCl are governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).[5]

- **HOMO Character:** Localized primarily on the chloride counterion and the nitrogen lone pair (in the free base form), representing the electron-donating capacity.
- **LUMO Character:** Distributed across the alkyl chains and the ammonium center, representing electron-accepting susceptibility.
- **Energy Gap (**

): A large HOMO-LUMO gap (typically >5.0 eV for aliphatic ammonium salts) indicates high chemical hardness (

). This suggests that N-MEA HCl is thermodynamically stable and resistant to spontaneous intramolecular rearrangement under standard conditions.

Reactivity Descriptors (Derived from FMO):

- **Chemical Hardness (**

): Correlates with resistance to charge transfer.[2] High

values in N-MEA HCl imply low polarizability, making it a stable ionic solid.
- **Electrophilicity Index (**

): Low values predict limited toxicity relative to more electrophilic alkylating agents, though standard handling precautions apply.

Molecular Electrostatic Potential (MEP)

The MEP surface mapping reveals the charge distribution critical for predicting non-covalent interactions in a crystal lattice or receptor binding site.

- Negative Potential (Red): Concentrated around the chloride anion (), serving as the primary hydrogen bond acceptor.
- Positive Potential (Blue): Localized on the ammonium protons (), serving as strong hydrogen bond donors.

Vibrational Spectroscopy: Experimental vs. Theoretical

The identification of N-MEA HCl relies on specific vibrational signatures. The following assignments correlate experimental FTIR data with scaled quantum mechanical force fields (SQMFF).

Table 1: Vibrational Frequency Assignments

Mode Description	Theoretical Frequency (cm ⁻¹)	Experimental Range (cm ⁻¹)	Intensity	Assignment Notes
N-H Stretching	2980 - 3050	2700 - 3000 (Broad)	Strong	Broadened by H-bonding network (). Overlaps with C-H stretches.
C-H Asym. Stretch	2950 - 2970	2930 - 2960	Medium	Characteristic of methyl/ethyl alkyl chains.
N-H Deformation	1610 - 1630	1580 - 1620	Medium	Scissoring vibration of the group.
C-N Stretching	1050 - 1100	1020 - 1080	Weak/Med	Skeletal vibration; sensitive to conformational changes.
C-C Stretching	980 - 1000	950 - 990	Weak	Ethyl backbone vibration.

Note: Theoretical frequencies are typically scaled by a factor of ~0.961 to correct for anharmonicity.

Hydrogen Bonding Network

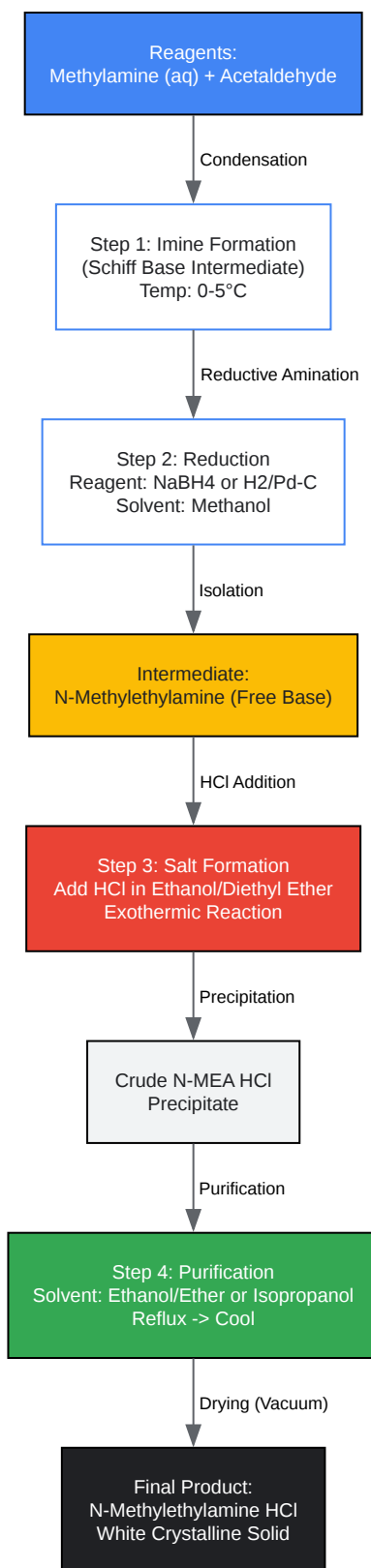
In the solid state, N-MEA HCl forms a robust hydrogen-bonded lattice. The chloride ion acts as a bridge, accepting protons from the ammonium groups of adjacent molecules. This network is responsible for the compound's high melting point (126-130 °C) and significant water solubility.

Synthesis & Purification Workflow

Protocol: Reductive Amination & Salt Formation

This protocol describes the synthesis of **N-Methylethylamine Hydrochloride** via the reductive amination of acetaldehyde with methylamine, followed by acidification. This route minimizes the formation of tertiary amine byproducts compared to direct alkylation.

Experimental Workflow Diagram



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Figure 1: Step-by-step synthesis pathway from precursor reagents to purified hydrochloride salt.^{[2][6][7]}

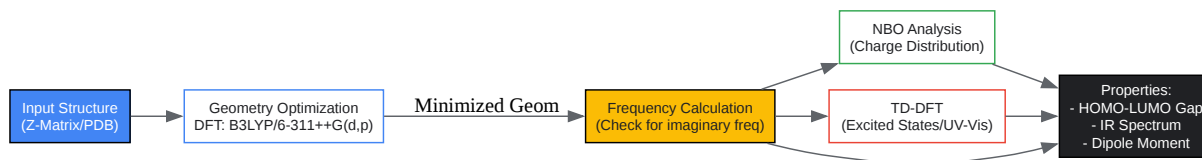
Detailed Methodology

- **Imine Formation:** Charge a reaction vessel with methylamine solution (40% aq). Cool to 0°C. Dropwise add acetaldehyde (1.0 eq) while maintaining temperature <10°C to prevent polymerization. Stir for 2 hours to form the Schiff base.
- **Reduction:** Add sodium borohydride (, 0.6 eq) in portions or subject the mixture to catalytic hydrogenation (, Pd/C) at 3 atm. Monitor consumption of the imine via TLC or GC.
- **Workup:** Quench excess hydride with dilute HCl. Basify with NaOH to pH >12 to liberate the free amine. Extract with diethyl ether (mL).
- **Salt Formation:** Dry the ether layer over . Filter. With vigorous stirring, bubble anhydrous HCl gas or add 2M HCl in diethyl ether dropwise until no further precipitation occurs.
- **Purification:** Collect the white precipitate by filtration. Recrystallize from hot ethanol/isopropanol. Dry under high vacuum at 40°C for 12 hours.

Computational Study Workflow

Predictive Modeling for Stability

For researchers extending this work, the following computational workflow ensures reproducible theoretical data.



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Figure 2: Computational workflow for deriving electronic and vibrational properties.

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